

Thermodynamic Stability Profile: Indolin-5-ol Hydrobromide

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Compound of Interest

Compound Name: *Indolin-5-ol hydrobromide*

CAS No.: *1221257-43-7*

Cat. No.: *B2756181*

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Executive Summary

Indolin-5-ol hydrobromide (CAS: 1221257-43-7) is a critical bicyclic intermediate employed in the synthesis of neuroactive pharmaceuticals (e.g., dopamine D4 agonists) and kinase inhibitors. Unlike its fully aromatic counterpart (5-hydroxyindole), the indoline scaffold possesses a non-planar, saturated five-membered ring, imparting distinct thermodynamic and kinetic stability profiles.

This guide addresses the compound's dual stability challenge: Physical Stability (hygroscopicity and polymorphism associated with the HBr salt) and Chemical Stability (susceptibility to oxidative dehydrogenation).

Key Physicochemical Parameters

Parameter	Value / Description	Source
Chemical Name	2,3-Dihydro-1H-indol-5-ol hydrobromide	[PubChem, 2025]
CAS Number	1221257-43-7	[Synblock, 2025]
Molecular Formula		[PubChem, 2025]
Molecular Weight	216.08 g/mol	[PubChem, 2025]
Physical State	Off-white to beige crystalline solid	[TCI Chemicals, 2025]
Predicted pKa	~9.5 (Phenol), ~5.0 (Indoline N)	In silico estimation
Critical Liability	Oxidative dehydrogenation to 5-hydroxyindole	[ResearchGate, 2025]

Chemical Identity & Structural Thermodynamics

The thermodynamic stability of Indolin-5-ol HBr is governed by the lattice energy of the hydrobromide salt versus the oxidation potential of the electron-rich phenol ring.

The Indoline vs. Indole Distinction

Researchers often conflate Indolin-5-ol with 5-Hydroxyindole (CAS 1953-54-4). This distinction is thermodynamically vital:

- Indolin-5-ol (Indoline): Contains a saturated C2-C3 bond.^[1] Higher free energy than the indole; thermodynamically driven to lose hydrogen and aromatize.
- 5-Hydroxyindole (Indole): Fully aromatic, planar, and thermodynamically stable.
- Implication: The storage of Indolin-5-ol HBr requires strict exclusion of oxygen to prevent the thermodynamically favorable transition to the indole form.

Salt Disproportionation Risk

As a hydrobromide salt of a weak base (indoline nitrogen), the compound is susceptible to salt disproportionation in high-humidity environments.

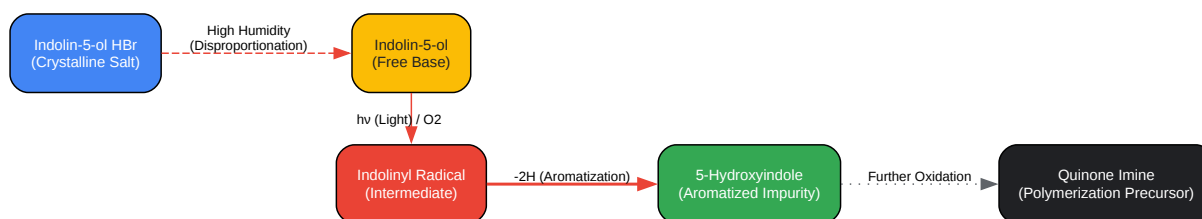
The free base, being less crystalline and more electron-rich, oxidizes orders of magnitude faster than the salt.

Degradation Pathways & Mechanism

Understanding the degradation logic is essential for designing stability-indicating assays. The primary pathway is Oxidative Dehydrogenation, catalyzed by light and trace metals.

Diagram 1: Oxidative Degradation Pathway

The following Graphviz diagram illustrates the step-by-step degradation from the stable salt to the oxidized impurity.



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Caption: Mechanistic pathway showing the thermodynamic drive from the saturated indoline scaffold to the aromatic indole, triggered by moisture and light.

Experimental Protocols: Self-Validating Systems

To establish the specific stability profile for a new batch of Indolin-5-ol HBr, the following protocols must be executed. These are designed to be self-validating, meaning the failure of a control step immediately invalidates the result.

Protocol A: Solid-State Thermodynamic Stability (DSC/TGA)

Objective: Determine the melting point (

) and dehydration temperature.

- Rationale: A sharp endotherm indicates high crystallinity. A broad endotherm suggests amorphous content or partial degradation.

Workflow:

- Instrument: Differential Scanning Calorimetry (DSC) (e.g., TA Instruments Q2000).
- Sample Prep: Weigh 2–5 mg into a hermetically sealed aluminum pan with a pinhole (to allow volatile escape without oxidation).
- Cycle: Equilibrate at 25°C → Ramp 10°C/min to 250°C.
- Validation Criteria:
 - TGA Check: Run Thermogravimetric Analysis (TGA) in parallel. Weight loss <0.5% up to 100°C confirms the sample is anhydrous.
 - Decomposition: If an exotherm appears immediately after melting, the melt is accompanied by decomposition (likely HBr loss).

Protocol B: Stress Testing (Forced Degradation)

Objective: Quantify the rate of aromatization to 5-hydroxyindole.

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water (Low pH stabilizes the amine).
- Mobile Phase B: Acetonitrile.

- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 280 nm (Indoline) and 300 nm (Indole shift).

Stress Conditions:

Condition	Duration	Acceptance Criteria
Oxidation (3% H ₂ O ₂)	4 Hours	Indole impurity > 5% (Validates method sensitivity)
Thermal (60°C, Dry)	7 Days	< 1.0% degradation

| Photostability (1.2M Lux) | 24 Hours | < 2.0% degradation (Must use amber control) |

Handling & Storage Recommendations

Based on the thermodynamic liabilities identified, the following storage logic is mandatory.

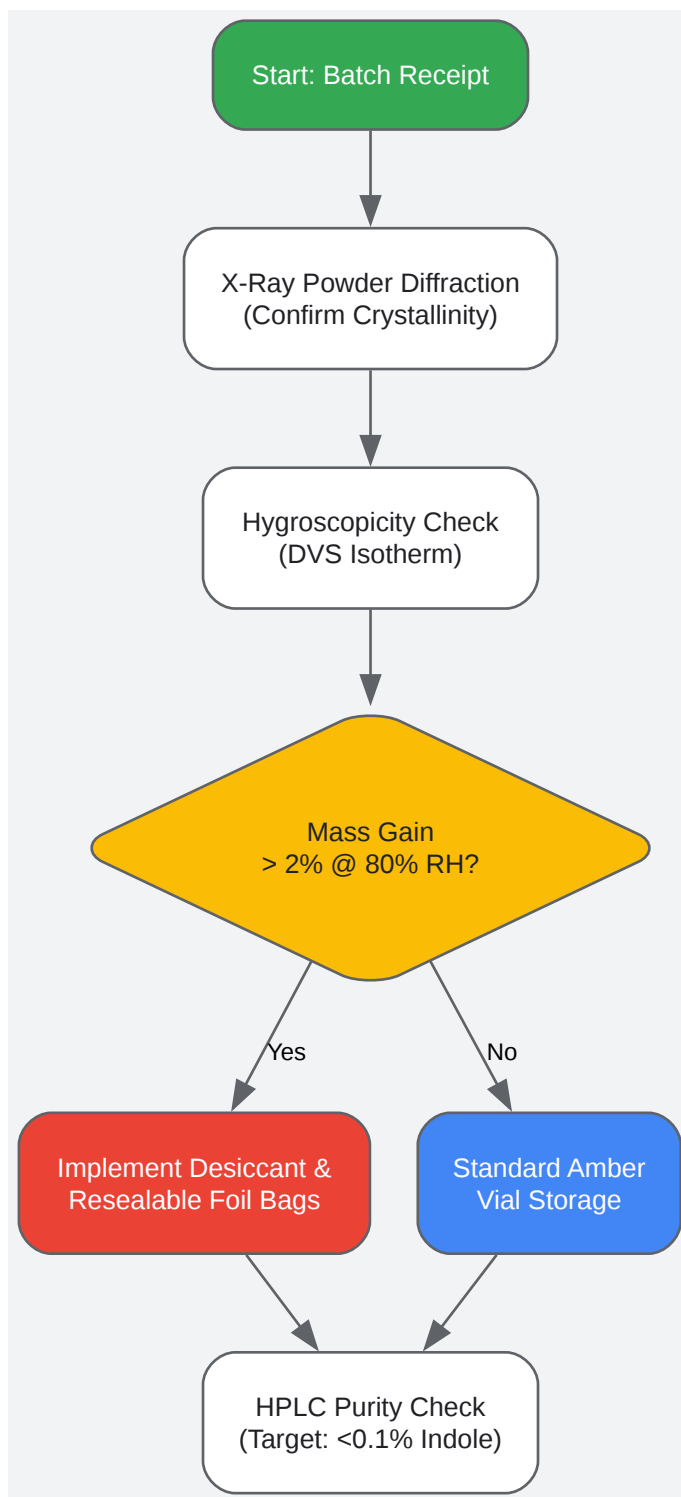
The "Dry & Dark" Rule

Because the HBr salt is hygroscopic and the phenol is light-sensitive:

- Primary Container: Amber glass vial with a Teflon-lined screw cap.
- Headspace: Purged with Argon or Nitrogen. Oxygen exclusion is critical to prevent the Indoline
Indole transition.
- Desiccant: Silica gel pack in the secondary containment (aluminum foil bag).
- Temperature: Store at 2–8°C. Freezing (-20°C) is acceptable but requires equilibration to room temperature before opening to prevent condensation (moisture ingress).

Diagram 2: Stability Testing Decision Logic

This workflow guides the researcher through the evaluation process.



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Caption: Decision logic for determining storage requirements based on hygroscopicity data.

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